

A Technical Guide to the Solubility of 3-Bromophenol in Organic Solvents

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Compound of Interest

Compound Name: 3-Bromophenol

Cat. No.: B021344

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **3-bromophenol** in various organic solvents. Understanding the solubility of this key chemical intermediate is crucial for its application in pharmaceutical synthesis, agrochemical development, and as a building block in organic chemistry. This document compiles available solubility data, presents a detailed experimental protocol for solubility determination, and offers a logical workflow for this process.

Introduction to 3-Bromophenol

3-Bromophenol (CAS No: 591-20-8) is an aromatic organic compound with the chemical formula C_6H_5BrO .^[1] It presents as a solid at room temperature and is characterized by a phenyl ring substituted with both a hydroxyl (-OH) and a bromine (-Br) group at the meta position. This structure imparts a moderate polarity to the molecule, which significantly influences its solubility profile. The compound is a versatile reagent in organic synthesis, serving as a precursor in the manufacturing of pharmaceuticals, dyes, and agrochemicals.^{[2][3]}

Solubility of 3-Bromophenol: A Qualitative and Quantitative Overview

The solubility of a compound is a critical parameter in process development, formulation, and chemical synthesis. While extensive quantitative solubility data for **3-bromophenol** in a wide

range of organic solvents is not readily available in published literature, a consistent qualitative profile has been established.

Data Presentation

The following table summarizes the known solubility characteristics of **3-bromophenol** in various organic solvents.

Solvent	Chemical Formula	Type	Solubility	Source
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble / Very Soluble	[1] [2] [3]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble / Very Soluble	[1] [2] [3]
Chloroform	CHCl ₃	Polar Aprotic	Soluble	[1] [3]
Carbon Tetrachloride	CCl ₄	Nonpolar	Slightly Soluble	[1]
Alcohol	R-OH	Polar Protic	Soluble	[3]
Alkali (e.g., NaOH aq.)	-	Aqueous Basic	Soluble	[1]
Water	H ₂ O	Polar Protic	23 g/L (at 25 °C)	

Experimental Protocol for Determining the Solubility of 3-Bromophenol

For researchers requiring precise quantitative solubility data, the isothermal shake-flask method is a reliable and widely accepted technique.[\[4\]](#) The following protocol provides a step-by-step guide for its implementation.

Materials and Equipment

- **3-Bromophenol** (high purity)

- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps (e.g., 10 mL)
- Constant temperature orbital shaker or water bath
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- Volumetric flasks
- Analytical instrumentation for concentration measurement (e.g., HPLC-UV, GC-FID, or UV-Vis spectrophotometer)

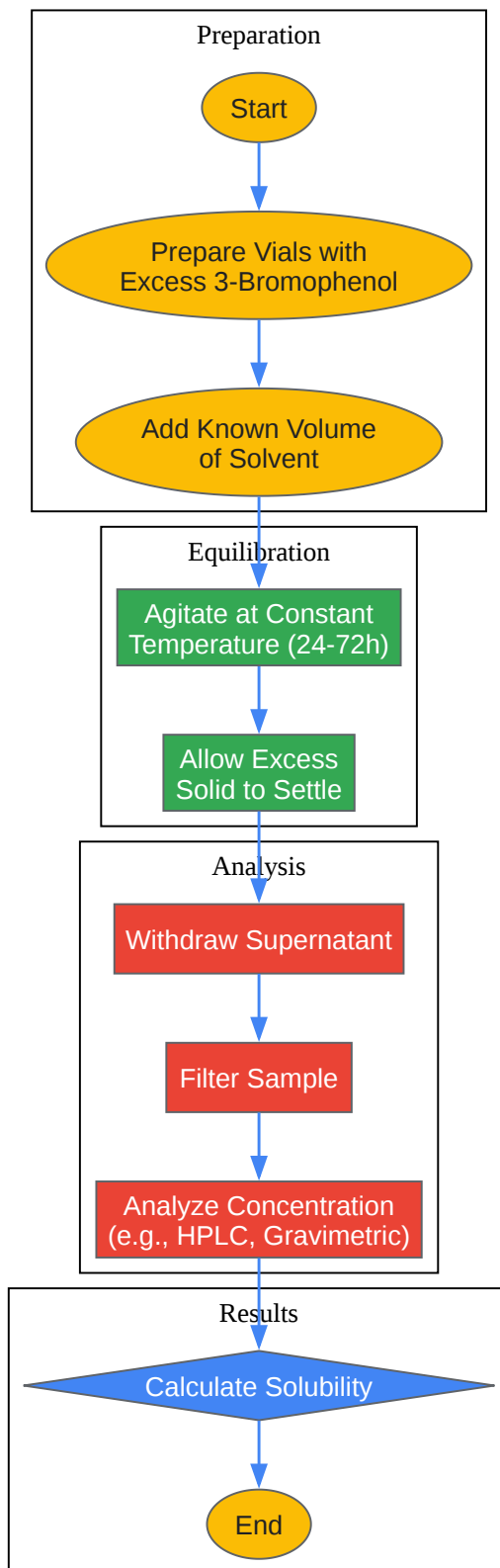
Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of solid **3-bromophenol** to a series of vials. The excess solid is crucial to ensure that equilibrium is reached with a saturated solution.
 - Accurately pipette a known volume of the desired organic solvent into each vial.
- Equilibration:
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., $25\ ^\circ\text{C}$, $37\ ^\circ\text{C}$).
 - Agitate the samples for a sufficient duration to reach equilibrium. A period of 24 to 72 hours is typically recommended.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant using a syringe.
- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Gravimetric Analysis (for non-volatile solvents):
 - Accurately weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause the **3-bromophenol** to sublime or decompose.
 - Once the solvent is completely removed, reweigh the vial containing the solid **3-bromophenol** residue.
 - Calculate the solubility based on the mass of the dissolved solid and the mass or volume of the solvent used.
- Chromatographic or Spectroscopic Analysis (for volatile solvents):
 - Accurately dilute the filtered saturated solution with a known volume of the appropriate solvent in a volumetric flask.
 - Analyze the diluted solution using a pre-calibrated analytical method (e.g., HPLC-UV, GC-FID, or UV-Vis spectrophotometry) to determine the concentration of **3-bromophenol**.
 - Calculate the solubility from the determined concentration and the dilution factor.
- Data Reporting:
 - Express the solubility in appropriate units, such as grams per 100 mL of solvent (g/100 mL), moles per liter (mol/L), or mole fraction (χ).
 - Record the temperature at which the solubility was determined.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of **3-bromophenol** solubility.



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Caption: Workflow for determining the solubility of **3-bromophenol**.

Conclusion

While quantitative solubility data for **3-bromophenol** in organic solvents is limited in the public domain, its qualitative solubility is well-established, indicating good solubility in common polar organic solvents like ethanol, diethyl ether, and chloroform. For applications requiring precise solubility values, the provided detailed experimental protocol based on the isothermal shake-flask method offers a robust and reliable approach. This guide serves as a valuable resource for researchers and professionals in drug development and chemical synthesis, enabling a more informed use of **3-bromophenol** in their work.

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